

Application Notes and Protocols for the Synthesis of CFM-5

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Compound of Interest

Compound Name: CFM-5
CAS No.: 639507-03-2
Cat. No.: B1668463

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the synthesis and biological activity of **CFM-5**, a potent anti-cancer agent. The detailed protocols and data are intended to facilitate its laboratory-scale synthesis and further investigation for drug development purposes.

Introduction

CFM-5 is a small molecule inhibitor of the CARP-1/CCAR1-APC-2 interaction, demonstrating significant potential as an anti-cancer therapeutic. By disrupting this protein-protein interaction, **CFM-5** induces apoptosis in cancer cells, making it a valuable tool for cancer research and a promising lead compound for drug development. Its chemical name is believed to be a derivative of 4-(4-bromophenyl)-N-(aryl)-1,3-thiazol-2-amine, and it is identified by the CAS number 639507-03-2.

Quantitative Data Summary

The following table summarizes key quantitative data related to the biological activity of **CFM-5**.

Parameter	Value	Cell Line/Assay	Reference
IC ₅₀	0.75 μ M	CARP-1/CCAR1-APC-2 Interaction Assay	[1]
GI ₅₀ (approx.)	~5 μ M	Daoy Medulloblastoma Cells (24h treatment)	[2]

Experimental Protocols

Protocol 1: Synthesis of CFM-5

This protocol describes the synthesis of **CFM-5** and its derivatives, based on the general method for preparing 4-(4-bromophenyl)-thiazol-2-amine derivatives. The synthesis is a two-step process involving the formation of a key aminothiazole intermediate followed by a condensation reaction.

Step 1: Synthesis of 4-(4-bromophenyl)thiazol-2-amine (Intermediate)

- **Reaction Setup:** In a round-bottom flask, dissolve p-bromoacetophenone and thiourea in ethanol.
- **Catalyst Addition:** Add a catalytic amount of iodine to the solution.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours until the reaction is complete (monitored by TLC).
- **Work-up:** After cooling, the reaction mixture is poured into ice-cold water. The resulting precipitate is collected by filtration, washed with water, and then a dilute solution of sodium thiosulfate to remove excess iodine.
- **Purification:** The crude product is recrystallized from a suitable solvent (e.g., ethanol) to yield pure 4-(4-bromophenyl)thiazol-2-amine.

Step 2: Synthesis of **CFM-5** (Final Product)

- **Reaction Setup:** In a suitable solvent such as ethanol, dissolve the intermediate 4-(4-bromophenyl)thiazol-2-amine and the desired aromatic aldehyde (e.g., 4-methoxybenzaldehyde).
- **Condensation:** Add a catalytic amount of a suitable acid or base (e.g., glacial acetic acid or piperidine) to the mixture.
- **Reflux:** Heat the mixture to reflux for several hours.
- **Work-up:** Upon completion, the reaction mixture is cooled, and the precipitated product is collected by filtration.
- **Purification:** The crude **CFM-5** is washed with cold ethanol and then recrystallized from an appropriate solvent to obtain the pure compound.[3]

Visualizations

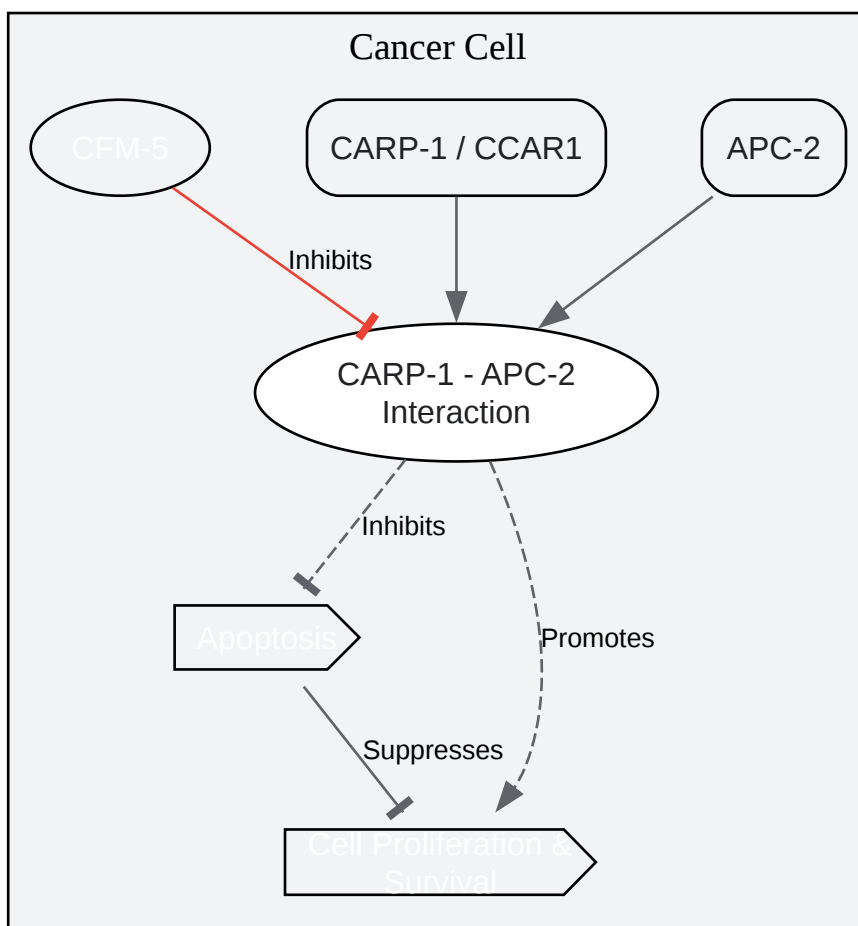
Experimental Workflow for CFM-5 Synthesis



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Caption: Synthetic scheme for **CFM-5** production.

Signaling Pathway of CFM-5 Action



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References

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